

What is ω -Pentadecalactone?

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Compound of Interest

Compound Name: 13-Hydroxy-oxacyclohexadecan-2-one

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An In-depth Technical Guide to ω -Pentadecalactone for Researchers and Drug Development Professionals

Introduction

ω -Pentadecalactone, also known as 15-hydroxypentadecanoic acid lactone or Exaltolide®, is a macrocyclic lactone naturally found in sources like angelica root oil.[1][2] It is widely recognized for its pleasant, musk-like aroma, which has led to its extensive use as a fragrance ingredient in cosmetics and perfumes.[3][4] Beyond its olfactory properties, ω -pentadecalactone has garnered significant attention in the scientific community as a versatile monomer for the synthesis of biodegradable and biocompatible polyesters.[3][5] These polymers, particularly poly(ω -pentadecalactone) (PPDL), exhibit promising characteristics for applications in materials science and drug development, including the formulation of sustained-release drug delivery systems.[6][7] This technical guide provides a comprehensive overview of ω -pentadecalactone, focusing on its chemical and physical properties, synthesis of its corresponding polymer, and its applications relevant to researchers, scientists, and drug development professionals.

Chemical and Physical Properties

ω -Pentadecalactone is a white, crystalline solid at room temperature with a characteristic sweet, musky odor.[2][4] Its key chemical and physical properties are summarized in the table below, providing essential data for its handling, formulation, and analysis.

Property	Value	References
Molecular Formula	C ₁₅ H ₂₈ O ₂	[3]
Molecular Weight	240.39 g/mol	[3]
CAS Number	106-02-5	[3]
Appearance	White solid	[3]
Melting Point	34-38 °C	[1]
Boiling Point	136-138 °C	[3]
Density	0.918 g/mL at 25 °C	[1][8]
Solubility	Soluble in alcohol and dipropylene glycol; Insoluble in water.	[2]
Flash Point	160 °C (closed cup)	[1]

Synthesis of Poly(ω -pentadecalactone)

Poly(ω -pentadecalactone) (PPDL) is primarily synthesized through Ring-Opening Polymerization (ROP) of the ω -pentadecalactone monomer. This process can be achieved through various catalytic methods, including enzymatic and metal-catalyzed polymerizations.

Experimental Protocols

Enzymatic ROP offers a green and biocompatible route to PPDL synthesis, often utilizing lipases as catalysts.

- Materials:
 - ω -Pentadecalactone (monomer)
 - Immobilized lipase (e.g., Novozym-435, Candida antarctica lipase B)
 - Toluene (solvent)

- Dry nitrogen atmosphere
- Procedure:
 - In a dried reaction flask equipped with a magnetic stirrer and under a dry nitrogen atmosphere, dissolve a known quantity of ω -pentadecalactone in toluene.
 - Add the immobilized lipase to the monomer solution. The enzyme-to-monomer ratio can be varied to optimize the polymerization.
 - The reaction mixture is heated to a specific temperature (e.g., 80°C) and stirred for a designated period (e.g., 6 hours).[3]
 - After the reaction, the enzyme is removed by filtration.
 - The polymer is precipitated by adding a non-solvent (e.g., cold methanol), filtered, and dried under vacuum to yield poly(ω -pentadecalactone).

Metal-based catalysts are also effective for the ROP of ω -pentadecalactone, often leading to high molecular weight polymers.

- Materials:
 - ω -Pentadecalactone (monomer)
 - 1,4-Butanediol (initiator)
 - Dibutyltin dilaurate (catalyst)
- Procedure:
 - In a dried round-bottom flask equipped with a calcium chloride tube, combine ω -pentadecalactone, 1,4-butanediol, and dibutyltin dilaurate.[5]
 - The molar ratio of monomer to initiator can be adjusted to control the polymer's molecular weight.[5]

- The reaction mixture is heated to 100°C and maintained at this temperature for an extended period (e.g., 48 hours) with constant stirring.[5]
- After cooling to room temperature, the solidified polymer is obtained and can be purified by dissolving in a suitable solvent and precipitating in a non-solvent.

Applications in Drug Development

The biodegradable and biocompatible nature of PPDL and its copolymers makes them highly attractive for various applications in drug development, particularly in the field of drug delivery.

Sustained-Release Nanoparticles

Copolymers of ω -pentadecalactone, such as PEG-poly(ω -pentadecalactone-co-p-dioxanone), have been successfully formulated into nanoparticles for the sustained release of therapeutic agents.[6] These nanoparticles can encapsulate drugs and release them over extended periods, which is particularly beneficial for localized therapies, such as in the treatment of brain tumors.[6]

Biodegradable Microspheres

Enzymatically synthesized copolymers of ω -pentadecalactone have been used to produce biodegradable microspheres via an emulsion solvent evaporation method.[9] These microspheres have the potential to be loaded with drugs for modified-release drug delivery applications.[9] The surface morphology of these microspheres, which can be smooth or porous, can be controlled by adjusting manufacturing parameters, offering a way to modulate drug release kinetics.[9]

Visualizations

Experimental Workflow: Enzymatic ROP of ω -Pentadecalactone



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Caption: Workflow for the enzymatic synthesis of poly(ω -pentadecalactone).

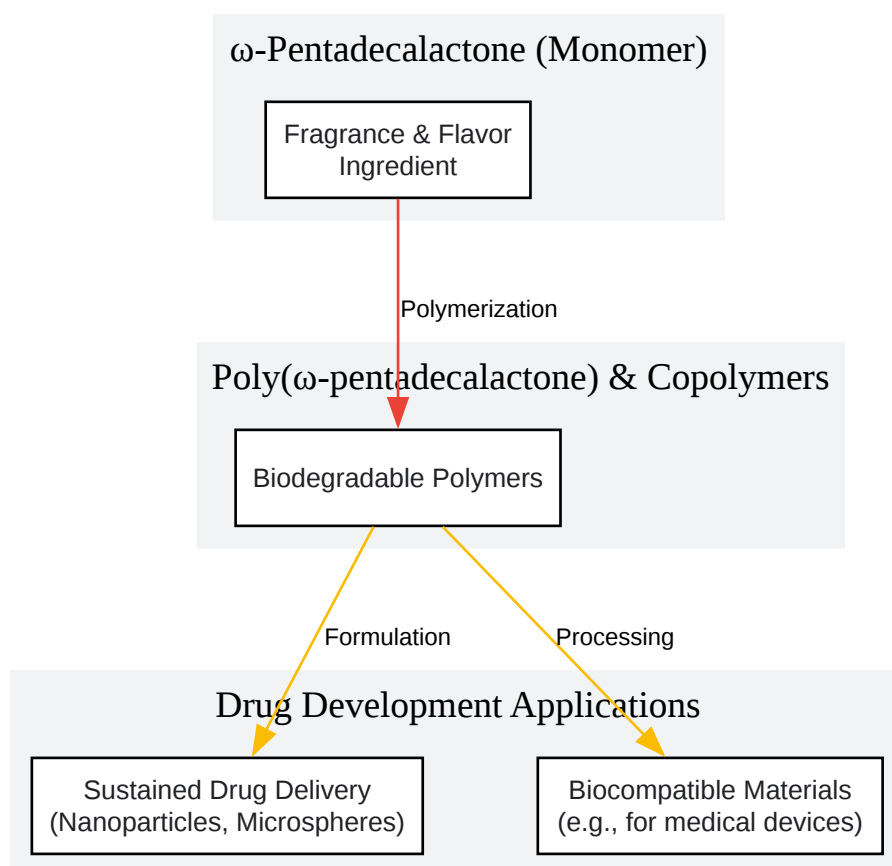
Experimental Workflow: Nanoparticle Formulation for Drug Delivery



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Caption: Workflow for formulating drug-loaded PPDL copolymer nanoparticles.

Logical Relationships of ω -Pentadecalactone Applications



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Caption: Relationship between ω -pentadecalactone and its applications.

Safety and Toxicology

ω -Pentadecalactone has been reviewed for its safety as a fragrance ingredient.[9] Toxicological and dermatological data, including acute toxicity, skin irritation, and sensitization, have been evaluated.[9] It is not considered to be phototoxic or photoallergenic.[6] For detailed safety information, it is recommended to consult the specific material safety data sheets (MSDS) and relevant toxicological reviews.

Conclusion

ω -Pentadecalactone is a multifaceted molecule with established use in the fragrance industry and burgeoning potential in the fields of materials science and drug development. Its ability to be polymerized into biodegradable and biocompatible polyesters opens up a wide array of possibilities for creating advanced drug delivery systems and medical devices. The synthetic versatility of poly(ω -pentadecalactone) and its copolymers allows for the tuning of their properties to meet specific therapeutic needs. As research in this area continues, ω -pentadecalactone-based polymers are poised to become increasingly important materials in the development of innovative healthcare solutions.

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